

Technical Whitepaper: 3,4-Dichloro-5-nitropyridine

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Compound of Interest

Compound Name: 3,4-Dichloro-5-nitropyridine

CAS No.: 56809-84-8

Cat. No.: B1279806

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CAS Number: 56809-84-8 Molecular Formula: $C_5H_2Cl_2N_2O_2$ Molecular Weight: 192.99 g/mol
[\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

3,4-Dichloro-5-nitropyridine is a highly functionalized heterocyclic scaffold used primarily as a regioselective electrophile in the synthesis of fused ring systems (e.g., azaindoles, naphthyridines) and kinase inhibitors. Its value lies in its asymmetric reactivity profile: the presence of a nitro group at C5 and the pyridine nitrogen creates a distinct electronic gradient that directs nucleophilic aromatic substitution (S_NAr) with high fidelity to the C4 position. This guide details the physicochemical properties, synthetic access, and validated protocols for utilizing this compound in medicinal chemistry.[\[4\]](#)[\[5\]](#)

Physicochemical Identity & Properties[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Property	Specification	Notes
CAS Number	56809-84-8	Note: Distinct from the 2,4-dichloro isomer (CAS 4487-56-3).[2]
IUPAC Name	3,4-Dichloro-5-nitropyridine	
Appearance	Pale yellow to light orange crystalline solid	Oxidizes slightly upon prolonged air exposure.[2]
Melting Point	43 – 47 °C	Low melting point requires cold storage to prevent caking.
Boiling Point	~258 °C (Predicted)	Decomposes at high temperatures; avoid distillation at atm pressure.
Solubility	DCM, EtOAc, DMSO, DMF	Poorly soluble in water; hydrolyzes slowly in aqueous base.
Storage	Inert atmosphere (N ₂ /Ar), 2–8 °C	Hygroscopic; store away from strong nucleophiles and reducing agents.

Synthetic Access & Production

The synthesis of **3,4-dichloro-5-nitropyridine** is non-trivial due to the difficulty of introducing a nitro group onto an electron-deficient dichloropyridine ring directly.[2] The preferred industrial route utilizes a "functionalization-first" approach, starting from 3-nitropyridin-4-ol.[2]

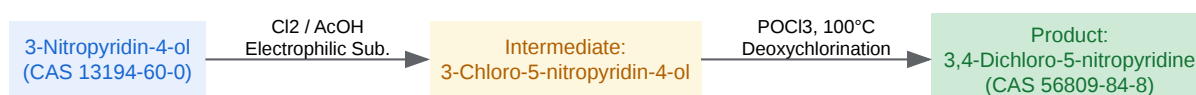
Validated Synthetic Route

The most robust protocol involves the chlorination of a hydroxypyridine precursor followed by deoxychlorination.

- Precursor: 3-Nitropyridin-4-ol (CAS 13194-60-0).[2]

- Step 1 (Electrophilic Chlorination): Treatment with Cl_2 or N-chlorosuccinimide (NCS) in acetic acid introduces a chlorine atom at C3 (ortho to the hydroxyl group).
- Step 2 (Deoxychlorination): The resulting 3-chloro-5-nitropyridin-4-ol is treated with phosphorus oxychloride (POCl_3) to convert the C4-hydroxyl to a chloride.[2]

Synthesis Workflow Diagram



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Figure 1: Stepwise synthesis from commercially available precursors, highlighting the conversion of the C4-hydroxyl group.[2]

Reactivity Profile: The Regioselectivity Engine

The core utility of **3,4-dichloro-5-nitropyridine** is its predictable regiochemistry during $\text{S}_\text{N}\text{Ar}$ reactions.[2]

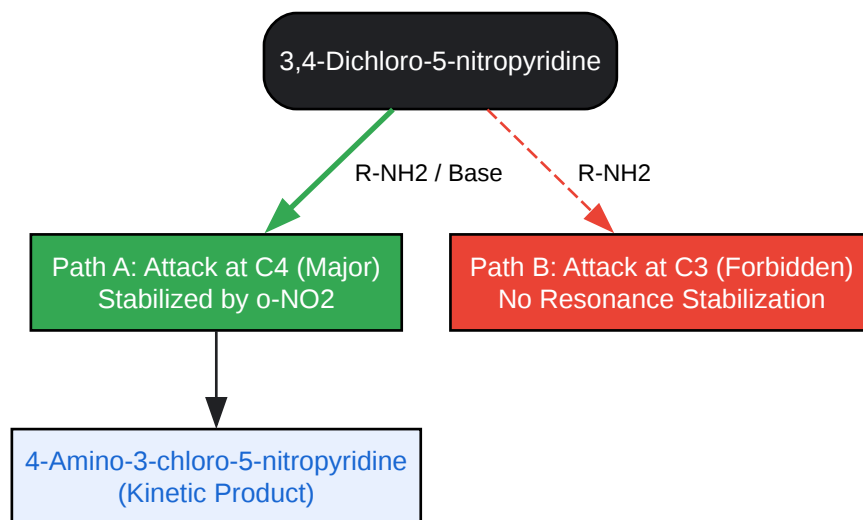
Electronic Activation Analysis

The molecule possesses two leaving groups (chlorides at C3 and C4). However, they are not equivalent.[6]

- **C4 Position (The "Soft Spot"):** This carbon is activated by the ortho-nitro effect.[2] The nitro group at C5 strongly withdraws electron density via resonance and induction, stabilizing the Meisenheimer intermediate formed upon nucleophilic attack at C4. Additionally, C4 is gamma to the pyridine nitrogen, which further depletes electron density.
- **C3 Position:** This carbon is meta to the nitro group. It lacks the resonance stabilization afforded to C4. Steric hindrance from the adjacent C4-Cl also disfavors attack here.[2]

Conclusion: Nucleophiles (amines, thiols, alkoxides) attack exclusively at C4, displacing the chlorine atom to yield 3-chloro-4-substituted-5-nitropyridines.[2] The C3-chlorine remains intact for subsequent cross-coupling (e.g., Suzuki-Miyaura).[2]

Regioselectivity Pathway Diagram



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Figure 2: Mechanistic map illustrating the preferential nucleophilic attack at C4 due to electronic activation by the C5-nitro group.

Experimental Protocol: Regioselective Amination

Objective: Synthesis of tert-butyl (3-chloro-5-nitropyridin-4-yl)amino derivative. Context: This protocol demonstrates the clean displacement of the C4-chloride by a secondary amine, a common step in kinase inhibitor synthesis.[7]

Materials

- Substrate: **3,4-Dichloro-5-nitropyridine** (1.0 eq)
- Nucleophile: Amine (e.g., tert-butyl piperidin-3-ylcarbamate) (1.2 eq)[2]
- Base: Triethylamine (TEA) or DIPEA (2.0 eq)
- Solvent: 2-Propanol (IPA) or Acetonitrile (MeCN)[2]

Procedure

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve **3,4-dichloro-5-nitropyridine** (500 mg, 2.6 mmol) in 2-propanol (10 mL).
 - Note: Ensure the solvent is anhydrous to prevent hydrolysis of the chloride to a phenol.
- Addition: Add the amine (3.1 mmol) followed by TEA (0.15 mL, 1.04 mmol) dropwise at room temperature.
 - Exotherm Warning: The reaction may be slightly exothermic.
- Reaction: Heat the mixture to 50°C and stir for 2 hours.
 - Monitoring: Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.[2] The starting material ($R_t \sim$ X min) should disappear, replaced by a more polar product spot.
- Workup: Concentrate the mixture under reduced pressure to remove volatiles. Dilute the residue with Ethyl Acetate (50 mL) and wash with water (2 x 20 mL) followed by saturated brine (20 mL).
- Purification: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate. Purify via silica gel flash chromatography (Gradient: 0-40% EtOAc in Hexanes).

Expected Yield: 85–95% Data Validation:

- ^1H NMR: Look for the loss of one C-Cl signal and the appearance of amine N-H or alkyl protons.[2] The C3-Cl remains, often shifting the adjacent pyridine proton signal.

Safety & Handling Guidelines

As a nitro-halogenated heterocycle, this compound presents specific hazards.

Hazard Class	Description	Mitigation
Skin Sensitization	Potent sensitizer; may cause allergic dermatitis.[2]	Double-gloving (Nitrile) and tyvek sleeves required.[2]
Reactivity	Reacts violently with strong reducing agents (hydrazine, metal hydrides).	Store away from hydrides. quench reactions carefully.
Thermal Stability	Nitro compounds carry a risk of decomposition.	Do not heat above 100°C without DSC testing.
Hydrolysis	Generates HCl upon contact with moisture.	Handle in a fume hood; store in a desiccator.

References

- Synthesis & Patent Grounding
 - Title: Novel pim kinase inhibitors and uses thereof (WO2023211256A1).
 - Relevance: details the synthesis of **3,4-dichloro-5-nitropyridine** and its subsequent amin
 - Source:[2]
- Chemical Identity & Supply
 - Title: **3,4-Dichloro-5-nitropyridine** Product Entry (CAS 56809-84-8).[1][2][3][8][9]
 - Relevance: Confirms CAS number, physical state, and commercial availability.[3]
 - Source:[2]
- Precursor Synthesis
 - Title: Process for preparation of nitropyridine deriv
 - Relevance: Describes the chlorination of 3-nitropyridin-4-ol to gener
 - Source:[2]
- Mechanistic Insight (Analogous Chemistry)

- Title: Regioselective Nucleophilic Aromatic Substitution of Chloronitropyridines.[4][5][7][10]
- Relevance: Provides theoretical basis for the "ortho-nitro" activation effect in SNAr reactions.[2]
- Source:[2]

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